

An In-depth Technical Guide to Isotope Dilution Mass Spectrometry Principles

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Compound of Interest

Compound Name: 17 α -Hydroxypregnenolone-d3

CAS No.: 105078-92-0

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For Researchers, Scientists, and Drug Development Professionals

Isotope Dilution Mass Spectrometry (IDMS) stands as a reference technique for quantitative analysis, renowned for its high precision and accuracy.^[1] By combining the sensitivity and selectivity of mass spectrometry with the use of isotopically labeled internal standards, IDMS provides reliable quantification of a wide range of analytes. This guide delves into the core principles, experimental workflows, and applications of IDMS, particularly within the context of drug development and life sciences research.

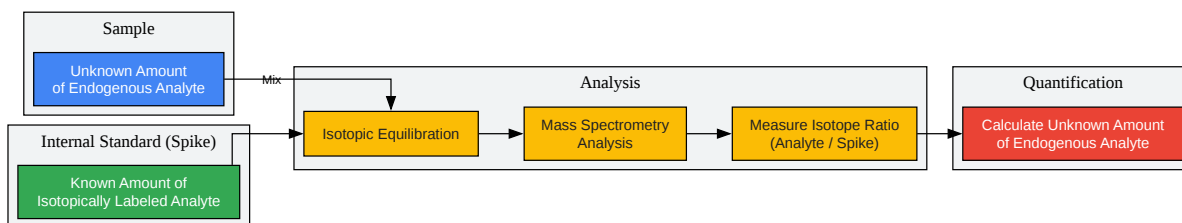
Core Principles of Isotope Dilution Mass Spectrometry

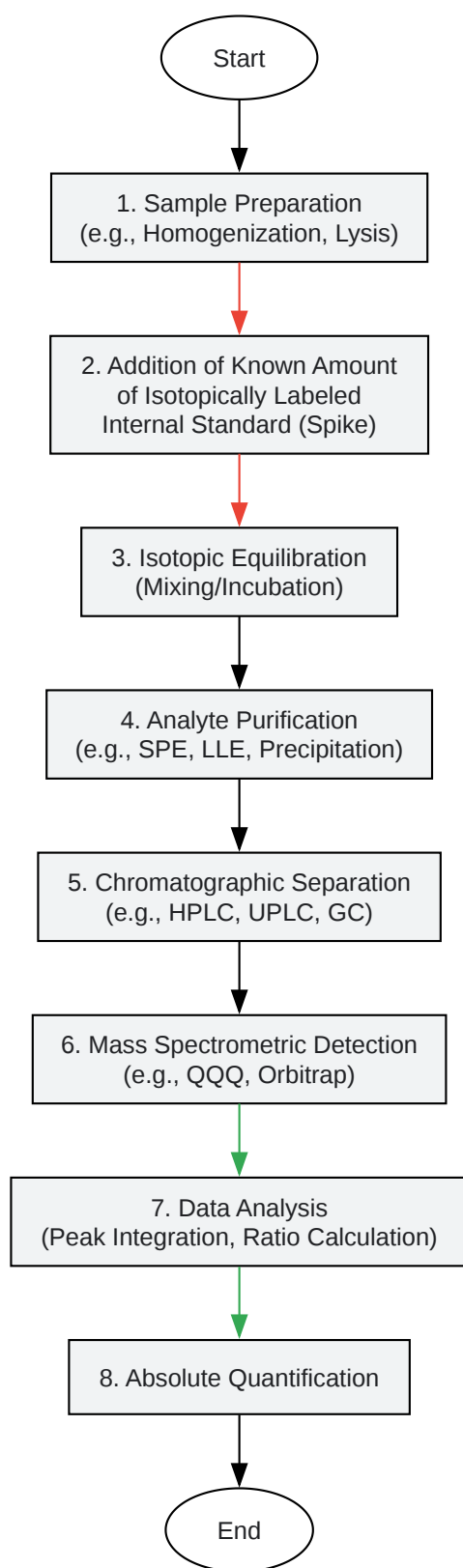
The fundamental principle of IDMS involves the addition of a known amount of an isotopically enriched form of the analyte, known as a "spike" or "internal standard," to a sample containing an unknown quantity of the natural, or endogenous, analyte.^{[2][3]} This isotopically labeled standard is chemically identical to the analyte of interest but has a different mass due to the incorporation of stable isotopes (e.g., ¹³C, ¹⁵N, ²H).

After the spike is added and thoroughly mixed with the sample to ensure isotopic equilibrium, the mixture is analyzed by a mass spectrometer. The instrument measures the ratio of the signal intensity of the endogenous analyte to that of the isotopically labeled standard. Because the amount of the added standard is precisely known, this ratio can be used to calculate the exact amount of the endogenous analyte in the original sample.[\[4\]](#)[\[5\]](#)

A key advantage of this method is that it does not require quantitative recovery of the analyte from the sample matrix.[\[2\]](#) Any sample loss during preparation and analysis will affect both the endogenous analyte and the isotopically labeled standard equally, thus preserving the accuracy of the measured ratio.

Logical Relationship of Isotope Dilution





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